Application Notes & Protocols for Reactions Involving Ethoxypropionitriles

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Compound of Interest

Compound Name:	*2-Ethoxypropionitrile*
CAS No.:	*14631-45-9*
Cat. No.:	*B084638*

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This document provides an in-depth guide to key experimental protocols involving ethoxypropionitriles. It is intended for researchers, scientists, and professionals in drug development and organic synthesis. The focus is on providing not just procedural steps, but also the underlying scientific principles and rationale that govern these chemical transformations.

Introduction to Ethoxypropionitriles: A Note on Nomenclature

The term "**2-Ethoxypropionitrile**" can be ambiguous. While the systematic IUPAC name refers to a molecule with an ethoxy group at the second carbon of a three-carbon nitrile chain, this specific isomer is not widely commercially available or extensively documented. More commonly, the synonym is applied in databases to its isomer, 3-Ethoxypropionitrile (CAS 2141-62-0).[1][2] This guide will focus on the reactions of 3-Ethoxypropionitrile as a representative and accessible member of this chemical class. The principles and protocols described herein are broadly applicable to other isomers, with considerations for potential electronic and steric differences.

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3-Ethoxypropionitrile is a valuable bifunctional molecule, possessing both a nitrile group and an ether linkage. This structure allows it to serve as a versatile building block in organic synthesis, enabling the introduction of a three-carbon chain that can be further elaborated into amines, carboxylic acids, and other functional groups.

Physicochemical Properties of 3-Ethoxypropionitrile

A summary of key properties for 3-Ethoxypropionitrile is presented below. This data is essential for planning experiments, particularly for purification steps like distillation.

Property	Value	Reference(s)
CAS Number	2141-62-0	[1][2]
Molecular Formula	C_5H_9NO	[1]
Molecular Weight	99.13 g/mol	[2]
Appearance	Colorless to light yellow clear liquid	[1]
Boiling Point	171-173 °C	[1][2]
Density	0.894 g/cm³	[1]
Flash Point	63 °C	[1]
Refractive Index	n20/D ~1.41	[1]

Safety, Handling, and Storage

Working with any nitrile compound requires strict adherence to safety protocols. The nitrile group can be toxic, and the compound itself is a combustible liquid.

- Hazard Overview: 3-Ethoxypropionitrile is classified as a combustible liquid and causes skin and serious eye irritation.[1] Inhalation of vapors should be avoided.
- Personal Protective Equipment (PPE): Always work in a well-ventilated fume hood. Wear chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a flame-retardant lab coat.[3]

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- Handling: Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and take precautionary measures against static discharge.[4] Avoid contact with skin, eyes, and clothing.
- Storage: Store in a cool, well-ventilated place. Keep the container tightly closed.[3]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[3]

Core Synthetic Protocols

The nitrile functional group is the primary site of reactivity in ethoxypropionitrile. The following protocols detail two fundamental transformations: hydrolysis to a carboxylic acid and reduction to a primary amine.

Protocol 1: Acid-Catalyzed Hydrolysis to 3-Ethoxypropionic Acid

Scientific Principle: The hydrolysis of a nitrile to a carboxylic acid is a classic transformation that proceeds in two stages: first, the nitrile is converted to an amide, which is then further hydrolyzed to the carboxylic acid and an ammonium salt. This process requires harsh conditions, typically refluxing in a strong aqueous acid or base. The acid-catalyzed mechanism involves protonation of the nitrile nitrogen, making the carbon atom more electrophilic and susceptible to nucleophilic attack by water.

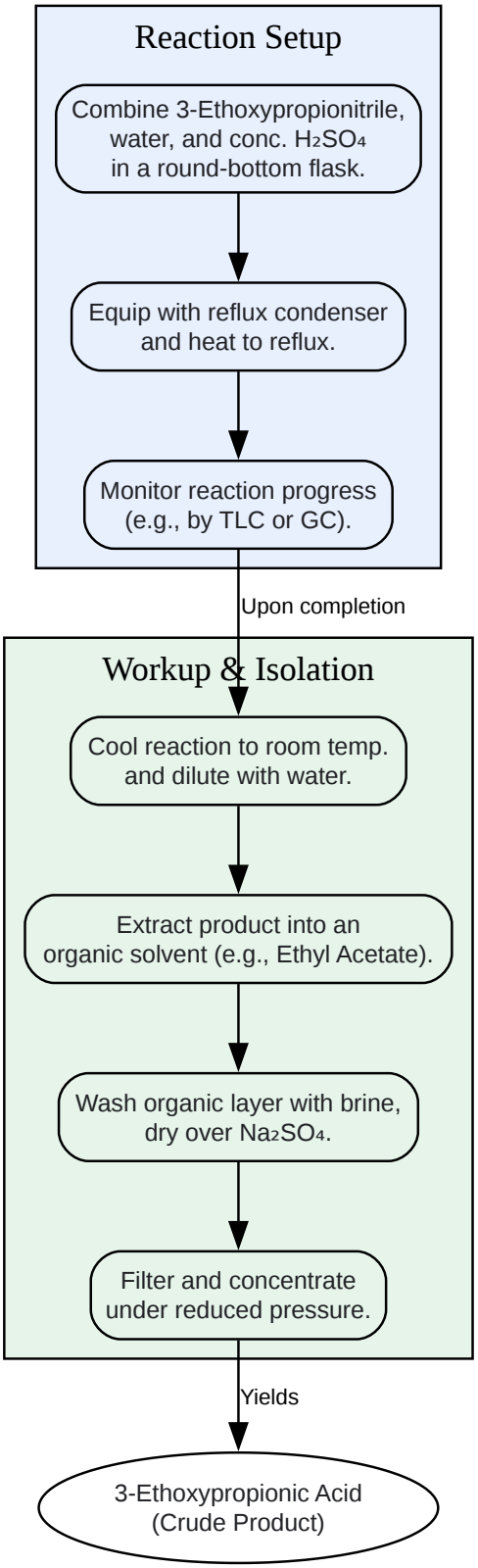
Causality of Experimental Choices:

- Sulfuric Acid (H_2SO_4): A strong, non-volatile acid is chosen to provide the necessary hydronium ion concentration and high boiling point for the reaction to proceed at an effective rate under reflux.
- Aqueous Conditions: Water acts as the nucleophile in this reaction. A sufficient excess is used to drive the reaction to completion.
- Reflux: The high temperature is necessary to overcome the activation energy for both the hydration of the nitrile to the amide and the subsequent hydrolysis of the amide.

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- Extraction & Wash: The workup is designed to isolate the carboxylic acid product. Extraction with an organic solvent separates the product from the aqueous, inorganic byproducts. A subsequent wash with a saturated brine solution helps to remove residual water from the organic layer.

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Caption: Workflow for the acid-catalyzed hydrolysis of 3-Ethoxypropionitrile.

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- Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 3-Ethoxypropionitrile (9.91 g, 100 mmol).
- Reagent Addition: In a separate beaker, carefully and slowly add concentrated sulfuric acid (15 mL) to deionized water (50 mL) while cooling in an ice bath. Once cooled to room temperature, add this acidic solution to the reaction flask.
- Reaction: Heat the mixture to reflux (oil bath temperature ~110-120 °C) and maintain for 6-12 hours. The reaction can be monitored by taking small aliquots and analyzing by TLC (visualizing the disappearance of the starting material) or GC.
- Workup: Once the reaction is complete, cool the flask to room temperature in an ice bath.
- Extraction: Transfer the cooled mixture to a separatory funnel. Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Washing: Combine the organic extracts and wash with a saturated sodium chloride (brine) solution (1 x 50 mL).
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and remove the solvent under reduced pressure using a rotary evaporator to yield crude 3-ethoxypropionic acid.
- Purification (Optional): The crude product can be purified further by vacuum distillation if required.

Protocol 2: Reduction to 3-Ethoxypropan-1-amine

Scientific Principle: The reduction of nitriles to primary amines requires a powerful reducing agent capable of delivering multiple hydride equivalents. Lithium aluminum hydride ($LiAlH_4$) is the reagent of choice for this transformation.[5] The mechanism involves the sequential nucleophilic addition of hydride ions from the AlH_4^- complex to the electrophilic carbon of the nitrile group. The resulting intermediate is a nitrogen-aluminum complex which, upon acidic or basic aqueous workup, is hydrolyzed to yield the primary amine.

Causality of Experimental Choices:

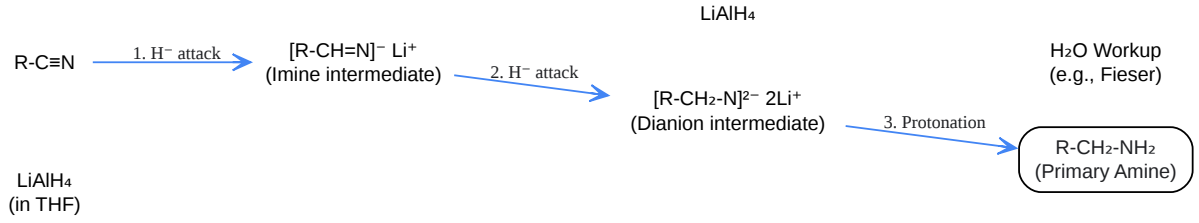
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- Lithium Aluminum Hydride ($LiAlH_4$): $LiAlH_4$ is a highly reactive, potent hydride source necessary for reducing the stable carbon-nitrogen triple bond. Weaker reagents like sodium borohydride ($NaBH_4$) are generally unreactive towards nitriles.[6][7]

- Anhydrous Solvent (THF or Diethyl Ether): $LiAlH_4$ reacts violently with protic solvents like water and alcohols.[6] Therefore, the reaction must be conducted in a dry, aprotic ether solvent such as tetrahydrofuran (THF) or diethyl ether.

- Inert Atmosphere (N_2 or Ar): The reaction is sensitive to atmospheric moisture, which would quench the $LiAlH_4$. Conducting the reaction under an inert atmosphere prevents this.

- Controlled Workup (Fieser method): The workup for $LiAlH_4$ reactions is critical due to the exothermic and potentially hazardous quenching of excess reagent and aluminum salts. The sequential, dropwise addition of water, followed by aqueous sodium hydroxide, is a standard and reliable method (Fieser workup) to safely quench the reaction and precipitate granular aluminum salts that are easily filtered off.[8]



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Caption: Simplified mechanism for the reduction of a nitrile to a primary amine using $LiAlH_4$.

- Setup: Assemble a 250 mL three-necked round-bottom flask, oven-dried and cooled under a stream of nitrogen or argon. Equip it with a magnetic stir bar, a dropping funnel, and a reflux condenser with a gas inlet.

- Reagent Preparation: Suspend Lithium Aluminum Hydride (4.75 g, 125 mmol) in anhydrous THF (75 mL) in the reaction flask under an inert atmosphere. Cool the suspension to 0 °C using an ice bath.

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- Substrate Addition: Dissolve 3-Ethoxypropionitrile (9.91 g, 100 mmol) in anhydrous THF (25 mL) and add it to the dropping funnel. Add the nitrile solution dropwise to the stirred $LiAlH_4$ suspension, maintaining the internal temperature below 10 °C.
- Reaction: After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Then, heat the reaction to a gentle reflux for 4-6 hours.
- Workup (Caution: Exothermic!): Cool the reaction flask back down to 0 °C in an ice bath. Quench the reaction by the slow, dropwise addition of:
  - (i) 4.75 mL of water
  - (ii) 4.75 mL of 15% (w/v) aqueous sodium hydroxide
  - (iii) 14.25 mL of water A granular white precipitate of aluminum salts should form.
- Isolation: Stir the resulting slurry at room temperature for 30 minutes, then filter it through a pad of Celite®. Wash the filter cake thoroughly with additional THF or ethyl acetate (3 x 30 mL).
- Concentration: Combine the filtrate and washes and remove the solvent under reduced pressure to yield crude 3-ethoxypropan-1-amine.
- Purification: The product can be purified by distillation under reduced pressure.

Spectroscopic Characterization

Proper characterization of the starting material and products is essential for confirming the success of a reaction. Below are the expected key spectroscopic features.

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Compound	IR Spectroscopy (cm^{-1})	^1H NMR (δ, ppm)
3-Ethoxypropionitrile (Starting Material)	~2250 (C≡N stretch, medium), ~1100 (C-O stretch, strong)	~3.6 (t, 2H, -O-CH_2-CH_2-), ~3.5 (q, 2H, -O-CH_2-CH_3), ~2.6 (t, 2H, -CH_2-CN), ~1.2 (t, 3H, -CH_2-CH_3)
3-Ethoxypropionic Acid (Hydrolysis Product)	3300-2500 (O-H stretch, very broad), ~1710 (C=O stretch, strong), ~1100 (C-O stretch, strong)	~11-12 (s, 1H, broad, -COOH), ~3.7 (t, 2H, -O-CH_2-CH_2-), ~3.5 (q, 2H, -O-CH_2-CH_3), ~2.6 (t, 2H, -CH_2-COOH), ~1.2 (t, 3H, -CH_2-CH_3)
3-Ethoxypropan-1-amine (Reduction Product)	3400-3200 (N-H stretch, two bands for primary amine), ~1100 (C-O stretch, strong). (Absence of C≡N band at ~2250)	~3.5 (q, 2H, -O-CH_2-CH_3), ~3.4 (t, 2H, -O-CH_2-CH_2-), ~2.8 (t, 2H, -CH_2-NH_2), ~1.7 (quintet, 2H, -CH_2-CH_2-CH_2-), ~1.5 (s, 2H, broad, -NH_2), ~1.2 (t, 3H, -CH_2-CH_3)

Note: NMR shifts are approximate and depend on the solvent used. IR data is based on characteristic functional group absorptions.[9][10]

Conclusion

Ethoxypropionitriles are versatile chemical intermediates whose value lies in the orthogonal reactivity of the ether and nitrile functional groups. The protocols detailed in this guide for hydrolysis and reduction represent fundamental, high-yield transformations that convert the nitrile into two of the most important functional groups in organic chemistry: carboxylic acids and primary amines. These products serve as entry points for a vast array of further synthetic manipulations, including amide bond formation, esterification, and nucleophilic substitution, making ethoxypropionitriles a valuable tool for professionals in chemical research and drug development.

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